

An In-depth Technical Guide to the Safe Handling of 1-Cyclohexenylacetonitrile

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Compound of Interest

Compound Name: 1-Cyclohexenylacetonitrile

Cat. No.: B146470

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Cyclohexenylacetonitrile** (CAS No. 6975-71-9), a key intermediate in the synthesis of various chemical compounds.^{[1][2]} Adherence to these guidelines is critical to ensure personnel safety and procedural integrity within a laboratory setting.

Chemical Identification and Properties

1-Cyclohexenylacetonitrile is a combustible, clear yellow to orange liquid.^{[1][3][4][5][6]} It is recognized as harmful and an irritant.^{[1][7]} Proper identification and understanding of its physical and chemical properties are fundamental to its safe handling.

Table 1: Physical and Chemical Properties of **1-Cyclohexenylacetonitrile**

Property	Value	Source(s)
CAS Number	6975-71-9	[1][8][9][10]
Molecular Formula	C ₈ H ₁₁ N	[1][7][9][10]
Molecular Weight	121.18 g/mol	[1][7][9]
Appearance	Clear yellow to orange liquid	[1][6]
Boiling Point	144 °C @ 90 mmHg[1][3][5] 215.6 °C @ 760 mmHg[9] 95- 96 °C @ 11 Torr[10] 244 °C[2]	[1][2][3][5][9][10]
Density	0.947 g/mL at 25 °C	[1][3][5]
Refractive Index	n _{20/D} 1.478	[1][3][5]
Flash Point	84 °C (183.2 °F) - closed cup	[3][4][5]
Vapor Pressure	0.1 ± 0.4 mmHg at 25 °C	[9]

| Synonyms | 1-Cyclohexene-1-acetonitrile, Cyclohexenylacetonitrile, 1-Cyclohexen-1-ylacetonitrile |[1][3][8][10] |

Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS). Exposure can be harmful through inhalation, skin contact, or ingestion, and it can cause significant irritation to the skin, eyes, and respiratory system.[1][4][7][8]

Table 2: GHS Hazard Classification for **1-Cyclohexenylacetonitrile**

Element	Classification	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[1][3][9]
Signal Word	Warning	[1][3][8][9]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][3][4][7][8]

| Precautionary Statements | P261: Avoid breathing mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352+P312: IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell. P304+P340+P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[1][3][8][9] |

Table 3: Other Hazard Information

Classification	Code/Value	Source(s)
Hazard Class	6.1 (Toxic)	[1][9]
WGK (Germany)	3 (Severe hazard to water)	[1][3][9]

| Target Organs | Respiratory system |[3][4][5][8] |

Safe Handling and Storage

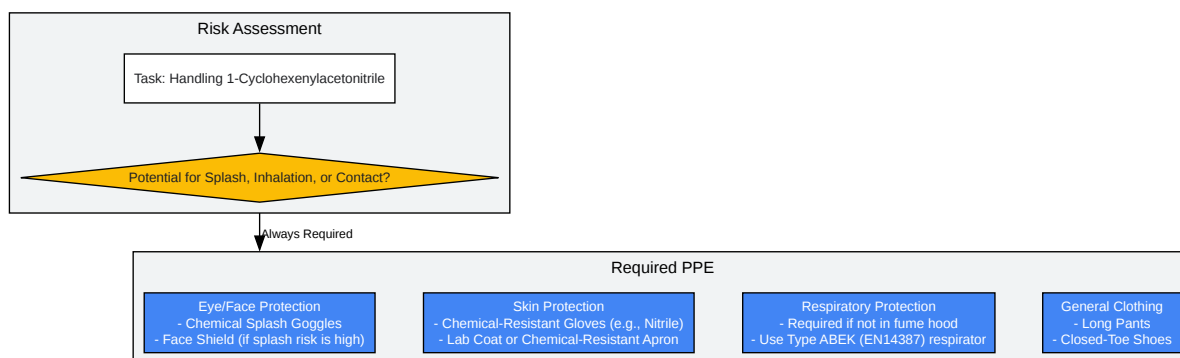
Safe handling of **1-Cyclohexenylacetonitrile** requires a combination of robust engineering controls, appropriate personal protective equipment, and stringent procedural discipline.

Engineering Controls

- Ventilation: All work must be conducted in a well-functioning chemical fume hood to minimize inhalation exposure.[8] General laboratory ventilation should ensure multiple air changes per hour.[11]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of vapors.[11][12]
- Static Discharge: Implement proper grounding and bonding procedures for containers and receiving equipment to prevent static electricity buildup, which can be an ignition source.[8][11][12]

Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of this chemical to ensure the correct level of PPE is selected.



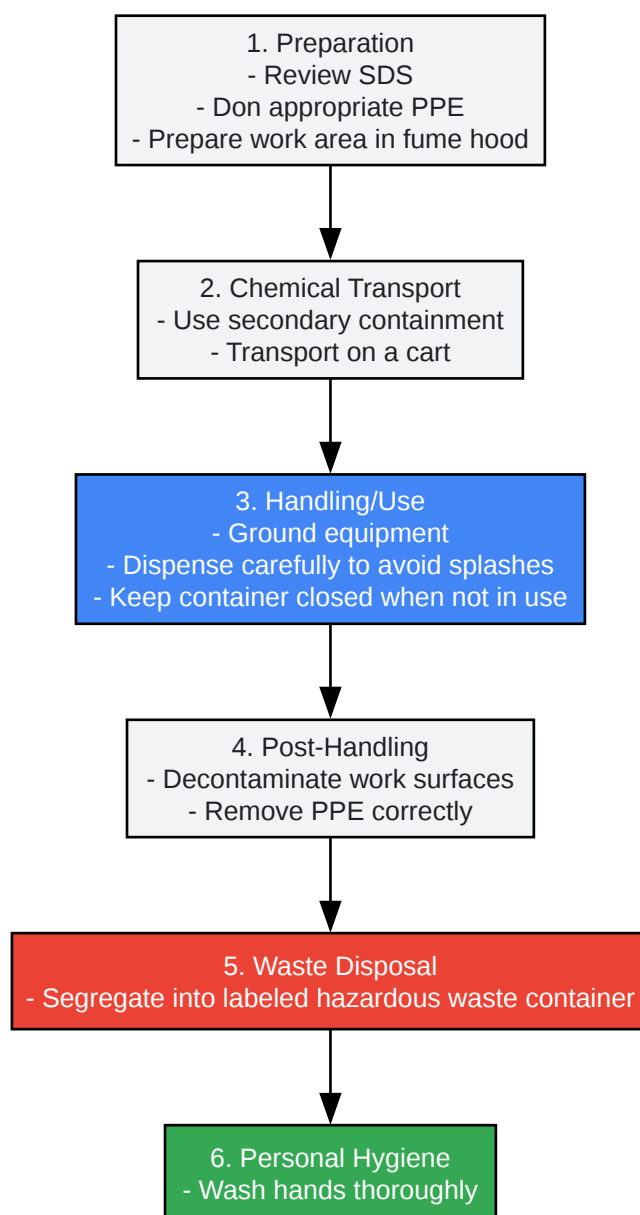
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Caption: PPE selection workflow for handling **1-Cyclohexenylacetonitrile**.

- **Eye and Face Protection:** Wear chemical splash goggles that meet ANSI Z.87.1 standards.
[13] A face shield should be worn over goggles if there is a significant risk of splashing.[13]
[14]
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile) and change them frequently, especially after known contact.[8][13] A lab coat or coveralls must be worn and buttoned to protect the skin.[15]
- **Respiratory Protection:** When engineering controls are insufficient or unavailable, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK EN14387).[3][9]
Avoid breathing any vapors or mists.[8]

General Handling Procedures

Adherence to standard laboratory safety practices is mandatory.



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Caption: Standard workflow for the safe laboratory handling of chemicals.

- Avoid all personal contact with the chemical.[8][12]
- Keep the substance away from food, drink, and animal feed.[8]
- Do not eat, drink, or smoke in the laboratory.[8]
- Keep away from ignition sources such as heat, sparks, and open flames.[8][12]

- Wash hands and affected skin areas thoroughly after handling.[8]

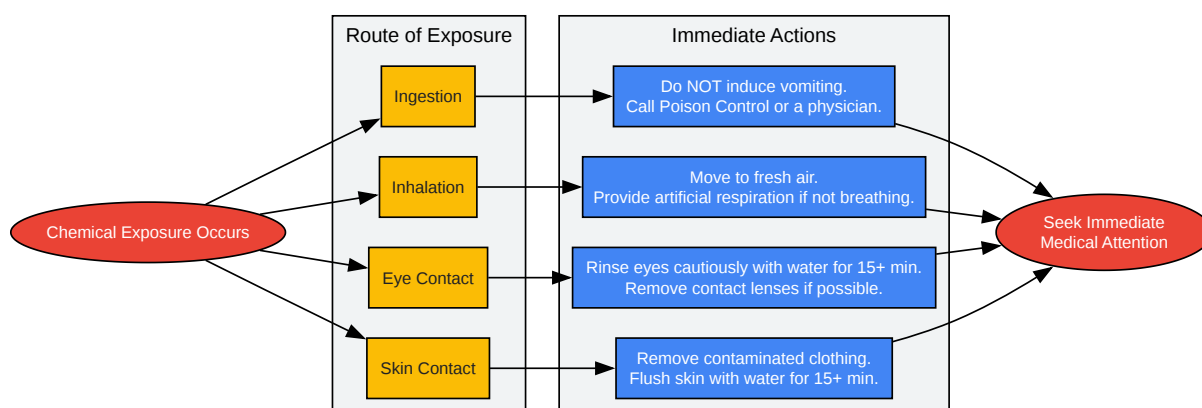
Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight.[8] The recommended storage condition is room temperature in a tightly sealed container.[1][8]
- Container: Keep containers tightly closed to prevent the release of vapors.[8]
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]
- Storage Class: The German storage class (LGK) is 10 for combustible liquids.[3][4][5]

Emergency Procedures

Immediate and correct response to an emergency is crucial to minimizing harm.

First Aid Measures



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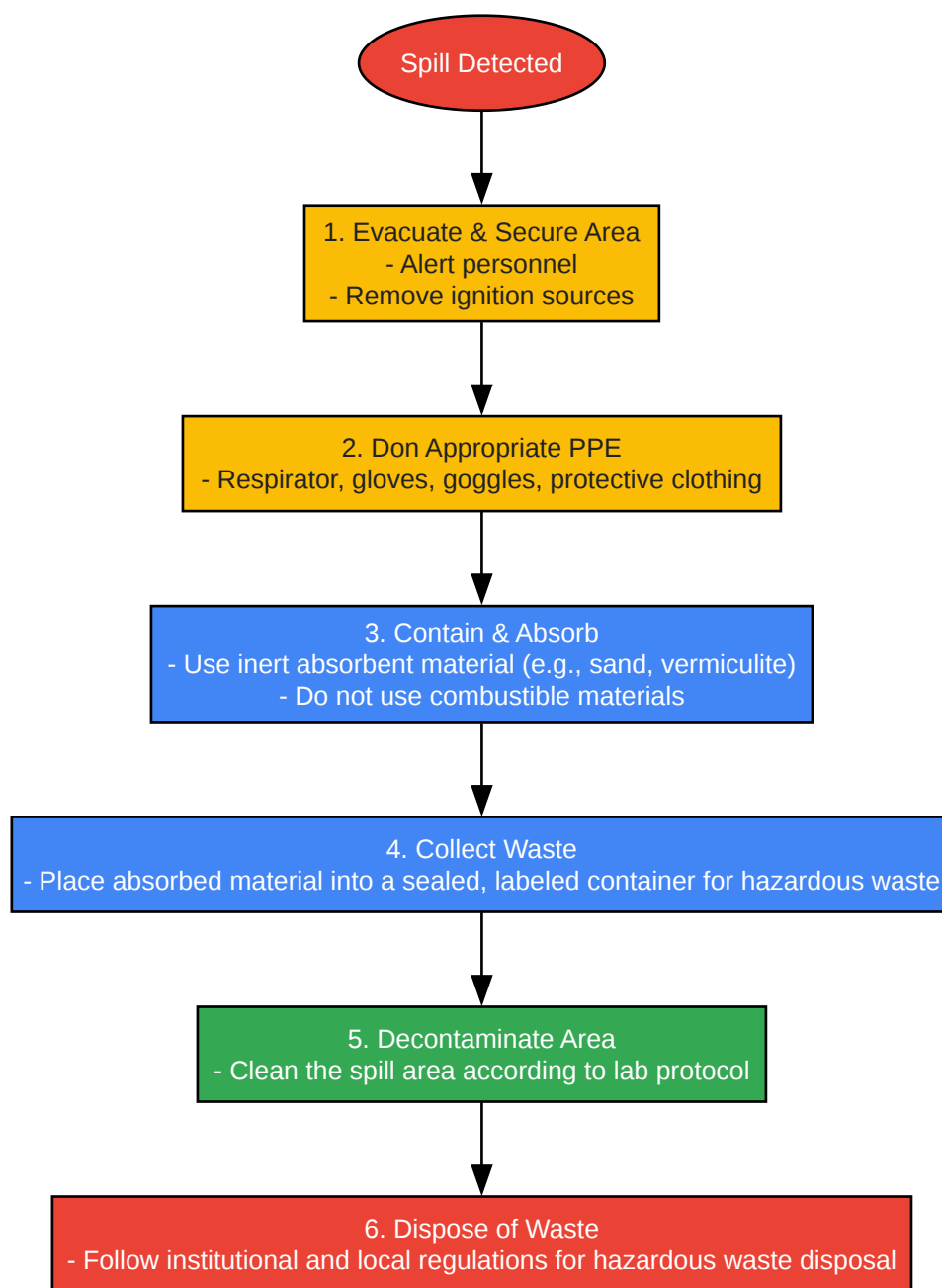
Caption: Decision-making flowchart for first aid response to chemical exposure.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[8] Remove contact lenses if present and easy to do so.[8] Seek immediate medical attention.[8]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[8] Remove all contaminated clothing and shoes.[8][16] Seek immediate medical attention.[8]
- Inhalation: Move the victim to fresh air.[8] If the person is not breathing, provide artificial respiration.[8] Immediate medical attention is required.[8]
- Ingestion: Do NOT induce vomiting.[8] Call a physician or poison control center immediately.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[8] Water mist can be used to cool closed containers.[8]
- Specific Hazards: The substance is combustible and containers may explode when heated.[8] Vapors may form explosive mixtures with air.[17] Thermal decomposition can produce hazardous gases like carbon monoxide, carbon dioxide, and nitrogen oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[17]

Accidental Release Measures



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Caption: Step-by-step workflow for responding to a chemical spill.

- Personal Precautions: Ensure adequate ventilation and wear full PPE, including respiratory protection.[8][12]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[8]

- Containment and Cleanup: Remove all sources of ignition.[8] Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[8] Collect the material into a suitable, closed container for disposal.[8]

Experimental Protocol Example: Safe Handling during a Synthesis Reaction

The synthesis of **1-Cyclohexenylacetonitrile** often involves the reaction of cyclohexanone with cyanoacetic acid, followed by decarboxylation.[2][18] This process requires careful management of temperature and pressure due to gas evolution. The following protocol outlines the critical safety and handling steps for such a procedure.

- Preparation and Setup:
 - Conduct a thorough pre-risk assessment of all reactants, intermediates, and products.
 - Set up all glassware in a certified chemical fume hood. Ensure all glassware is free of cracks and defects.
 - The reaction flask should be equipped with a reflux condenser, a thermometer, and an addition funnel.[19] For reactions involving gas evolution (decarboxylation), ensure the system is not closed and is safely vented within the fume hood.[18]
 - Place the heating apparatus (e.g., an oil bath on a stirrer/hotplate) within the fume hood and ensure its controls are accessible.[18]
- Charging the Reactor:
 - Don all required PPE (goggles, face shield, lab coat, chemical-resistant gloves).
 - Carefully measure and add reactants (e.g., cyclohexanone, cyanoacetic acid, ammonium acetate catalyst, and solvent) to the reaction flask.[2][18] Perform all transfers within the fume hood.
- Running the Reaction:

- Begin stirring and slowly heat the mixture to the target temperature (e.g., 125-165 °C).[2][18]
- Monitor the reaction closely for any signs of an uncontrolled exotherm or excessive gas evolution.[2] The decarboxylation step can be vigorous.[2][18]
- Maintain a steady reflux and control the temperature precisely as specified in the synthesis procedure.[18]
- Workup and Isolation:
 - After the reaction is complete, allow the mixture to cool to room temperature before proceeding with the workup.
 - Perform all extractions, washes, and solvent removal steps inside the fume hood.
 - When distilling the product, even under reduced pressure, ensure the apparatus is assembled correctly to prevent leaks.[18] The collection flask should be cooled appropriately.
- Cleanup and Decontamination:
 - Quench any reactive residues carefully before cleaning glassware.
 - Dispose of all chemical waste, including contaminated absorbent materials and disposable PPE, in appropriately labeled hazardous waste containers.
 - Thoroughly clean and decontaminate the work area.

Disposal Considerations

Chemical waste and contaminated materials must be disposed of as hazardous waste.[18]

Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of this chemical down the drain.[8] Keep waste in a designated, closed, and properly labeled container.

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